

# Application Notes and Protocols for Measuring Metabolite Changes After ML390 Exposure

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**ML390** is a potent and selective inhibitor of dihydroorotate dehydrogenase (DHODH), a critical enzyme in the de novo pyrimidine biosynthesis pathway. DHODH catalyzes the conversion of dihydroorotate to orotate, a key step in the production of uridine monophosphate (UMP), which is a precursor for all other pyrimidine nucleotides. These nucleotides are essential for DNA and RNA synthesis, as well as protein glycosylation and phospholipid synthesis. By inhibiting DHODH, **ML390** effectively depletes the cellular pool of pyrimidines, leading to cell cycle arrest and differentiation in various cancer models, particularly acute myeloid leukemia (AML).

This application note provides detailed protocols for researchers to measure the metabolic consequences of **ML390** exposure in cultured cells. The primary analytical technique described is targeted Liquid Chromatography-Mass Spectrometry (LC-MS), a highly sensitive and specific method for quantifying known metabolites. The provided protocols cover cell culture and treatment, metabolite extraction, and LC-MS analysis, along with examples of expected quantitative data.

## Signaling Pathway Perturbation by ML390

**ML390**'s primary mechanism of action is the direct inhibition of DHODH. This enzymatic block leads to a predictable and measurable cascade of metabolic changes within the pyrimidine biosynthesis pathway. The expected consequences include a significant accumulation of the







substrate upstream of the inhibited enzyme, dihydroorotate (DHO), and a depletion of the products downstream, such as orotate, UMP, and subsequent pyrimidine nucleotides.

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